

# An In-depth Technical Guide to 4-Fluoro-2-methoxy-5-nitroaniline

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## Compound of Interest

Compound Name: 4-Fluoro-2-methoxy-5-nitroaniline

Cat. No.: B580436

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Fluoro-2-methoxy-5-nitroaniline**, a key intermediate in the pharmaceutical industry.

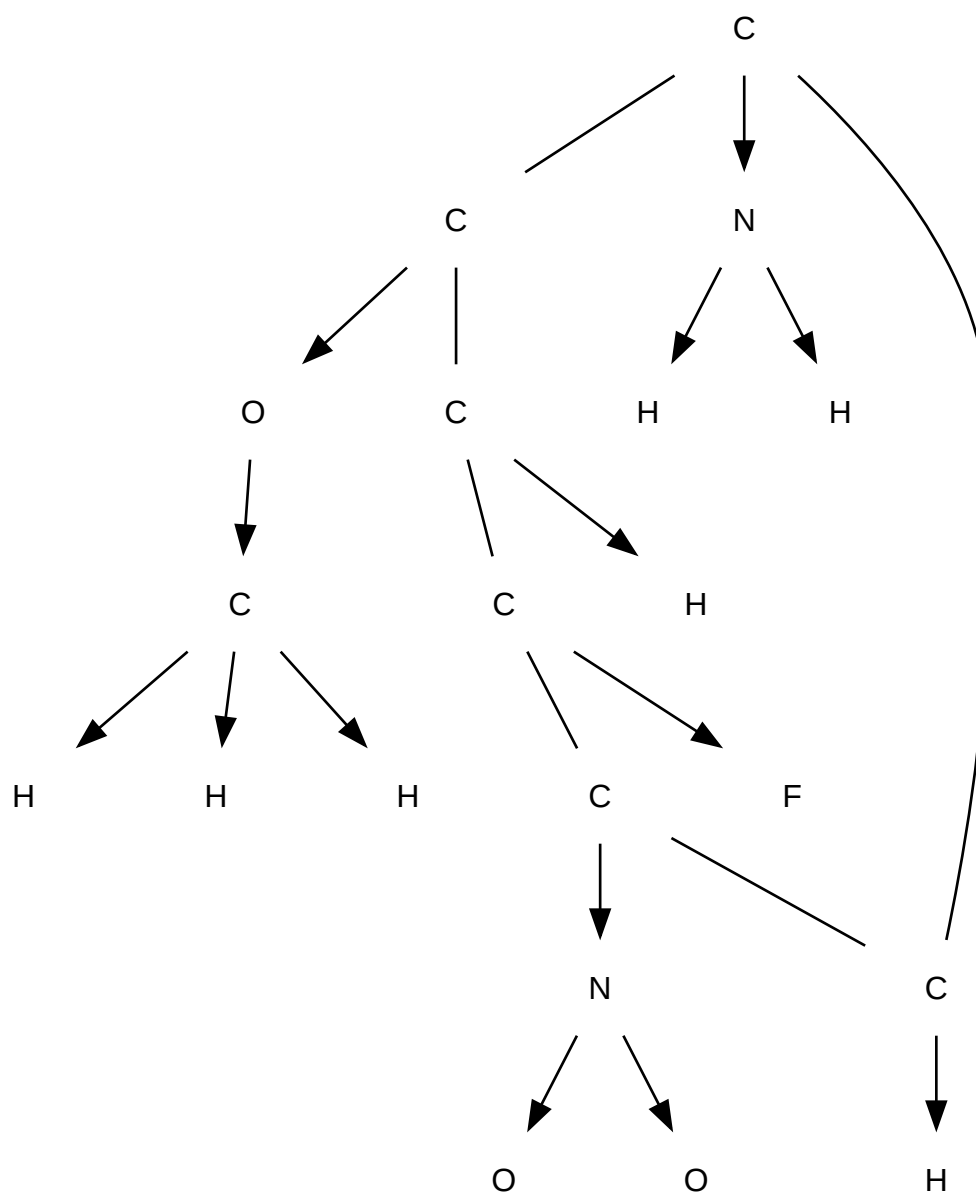
## Molecular Structure and Properties

**4-Fluoro-2-methoxy-5-nitroaniline** is a substituted aniline with the chemical formula  $C_7H_7FN_2O_3$ . It presents as a yellow to brown solid and is utilized as a reagent in the synthesis of various compounds, notably in the preparation of the anticancer agent Mereletinib.<sup>[1][2][3]</sup>

Table 1: Chemical Identifiers and Molecular Properties

| Property          | Value   | Source                             |
|-------------------|---|------------------------------------|
| IUPAC Name        | 4-fluoro-2-methoxy-5-nitroaniline                                 | PubChem                            |
| CAS Number        | 1075705-01-9  | ChemicalBook, Synquest Labs        |
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> FN <sub>2</sub> O <sub>3</sub>      | MedchemExpress,<br>Pharmaffiliates |
| Molecular Weight  | 186.14 g/mol  | MedchemExpress,<br>Pharmaffiliates |
| SMILES            | <chem>COC1=CC(=C(C=C1N)--INVALID-LINK--[O-])F</chem>              | PubChem                            |
| InChI             | InChI=1S/C7H7FN2O3/c1-13-7-2-4(8)6(10(11)12)3-5(7)9/h2-3H,9H2,1H3 | PubChem                            |

Below is a 2D representation of the molecular structure of **4-Fluoro-2-methoxy-5-nitroaniline**, generated using the DOT language.



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Figure 1. 2D Molecular Structure of **4-Fluoro-2-methoxy-5-nitroaniline**

## Experimental Data

### Spectroscopic Data

While detailed experimental parameters are not publicly available,  $^1\text{H}$  NMR and HPLC data are referenced in certificates of analysis for commercially available **4-Fluoro-2-methoxy-5-**

**nitroaniline.** The  $^1\text{H}$  NMR spectrum is stated to be consistent with the expected structure, and HPLC analysis indicates a purity of over 99%.

## Experimental Protocols

### Synthesis of 4-Fluoro-2-methoxy-5-nitroaniline

Several synthetic routes for **4-Fluoro-2-methoxy-5-nitroaniline** have been reported. Below are two detailed protocols.

#### Protocol 1: Nitration of 4-Fluoro-2-methoxyaniline

This protocol involves the direct nitration of 4-fluoro-2-methoxyaniline.

- Materials:
  - 4-Fluoro-2-methoxyaniline
  - Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
  - Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
  - Concentrated Nitric Acid ( $\text{HNO}_3$ )
  - Saturated Sodium Bicarbonate Solution ( $\text{NaHCO}_3$ )
  - Saturated Brine Solution
  - Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Procedure:
  - Dissolve 4-fluoro-2-methoxyaniline (1.0 eq) in dichloromethane.
  - Cool the solution in an ice bath.
  - Slowly add concentrated sulfuric acid (approx. 4.7 eq) dropwise with stirring.
  - Add concentrated nitric acid (1.5 eq) dropwise to the cooled solution.

- Continue stirring the reaction mixture in the ice bath for 3 hours.
- Quench the reaction by carefully adding saturated sodium bicarbonate solution until the pH reaches 8.
- Wash the organic layer with saturated sodium bicarbonate solution, followed by a wash with saturated brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the product.

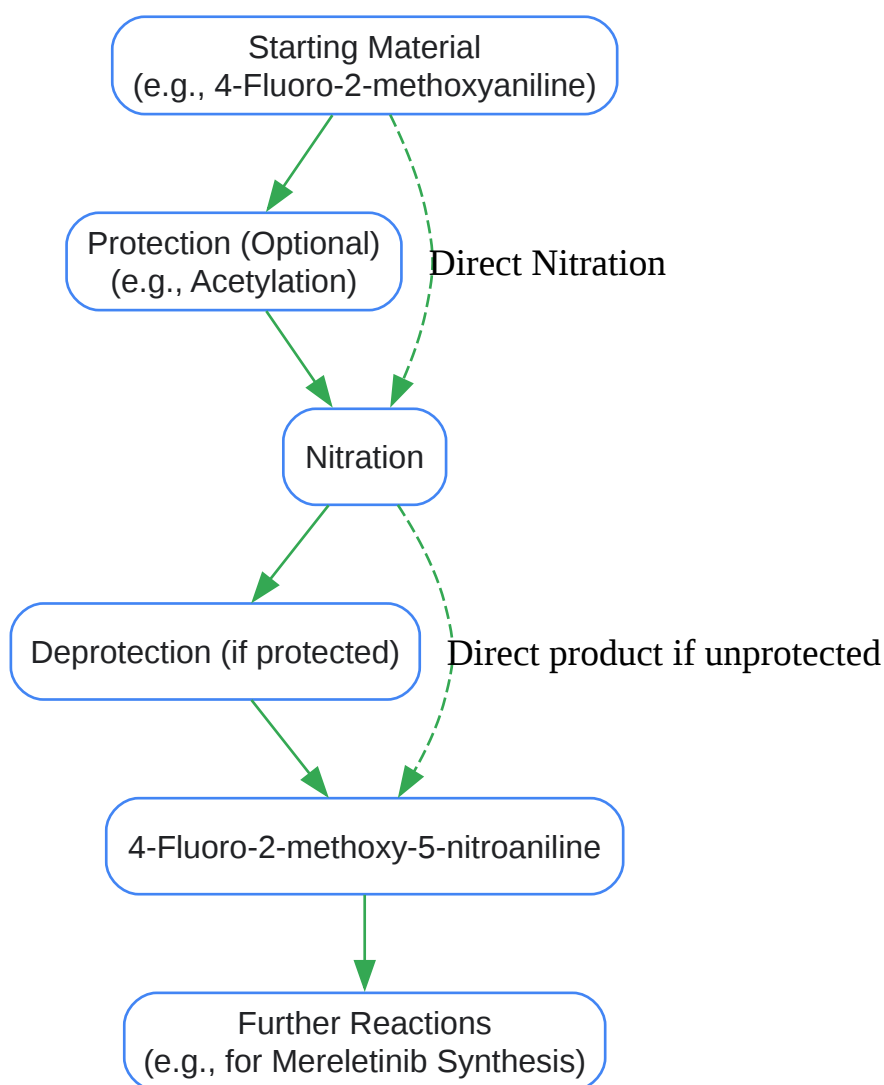
#### Protocol 2: Synthesis from N-acetylated Precursor

This method involves the protection of the aniline, followed by nitration and deprotection.

- Materials:
  - N-(4-fluoro-2-methoxyphenyl)acetamide
  - Methanol (CH<sub>3</sub>OH)
  - Hydrochloric Acid (HCl)
- Procedure:
  - Suspend N-(4-fluoro-2-methoxyphenyl)acetamide in methanol.
  - Add hydrochloric acid to the suspension.
  - Heat the reaction mixture to reflux and maintain for 3-5 hours.
  - Distill off the solvent completely under vacuum.
  - Cool the residue to 10°C and stir for 2-3 hours to facilitate precipitation.
  - Isolate the solid product by filtration.

## Logical Relationships in Synthesis

The synthesis of **4-Fluoro-2-methoxy-5-nitroaniline** often serves as a crucial step in the multi-step synthesis of more complex pharmaceutical compounds. The logical workflow for its synthesis and subsequent use is depicted below.



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Figure 2. Synthetic workflow for **4-Fluoro-2-methoxy-5-nitroaniline**.

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## References

- 1. Preparation of 4-fluoro-2-Methoxy-5-Nitroaniline\_Chemicalbook [chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
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